

Dihydro FF-MAS-d6 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydro FF-MAS-d6

Cat. No.: B15142901

[Get Quote](#)

An In-depth Technical Guide to Dihydro FF-MAS-d6

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Dihydro FF-MAS-d6**, a deuterated derivative of the meiosis-activating sterol, Dihydro Follicular Fluid Meiosis-Activating Sterol (Dihydro FF-MAS). Dihydro FF-MAS is an intermediate in the Kandutsch-Russell (K-R) pathway of cholesterol biosynthesis. This document details the physicochemical properties of **Dihydro FF-MAS-d6**, its role in biological pathways, and relevant experimental protocols. It is intended to serve as a valuable resource for researchers in reproductive biology, steroid biochemistry, and drug development.

Physicochemical Properties

Quantitative data for **Dihydro FF-MAS-d6** is summarized in the table below, providing a clear reference for its key properties.

Property	Value	Reference
CAS Number	2315262-47-4	[1][2]
Molecular Weight	418.73	[1][2]
Molecular Formula	C ₂₉ H ₄₂ D ₆ O	[1]
Synonym	4,4-dimethyl(d6)-cholest-8(9), 14-dien-3β-ol	[1]
Physical Form	Powder	[2]
Purity	>99% (TLC)	[2]
Storage Temperature	-20°C	[2]

Biological Context: The Kandutsch-Russell Pathway and Meiosis Activation

Dihydro FF-MAS is a sterol intermediate within the Kandutsch-Russell (K-R) pathway, one of the two main routes for cholesterol biosynthesis.[2] This pathway is distinct from the Bloch pathway. The enzyme Cytochrome P450 51A1 (CYP51A1), also known as lanosterol 14α-demethylase, plays a crucial role in the conversion of lanosterol to FF-MAS, a related meiosis-activating sterol.[3][4] Meiosis-activating sterols (MAS), including FF-MAS and Dihydro FF-MAS, are of significant interest due to their ability to induce the resumption of meiosis in oocytes.[5]

The process of oocyte maturation is characterized by the transition from prophase I to metaphase II, a critical step for successful fertilization. This process is held in arrest by factors such as hypoxanthine, which maintains high levels of cyclic AMP (cAMP) within the oocyte.[5] The surge of gonadotropins, such as follicle-stimulating hormone (FSH), triggers a signaling cascade in the surrounding cumulus cells, leading to the production of meiosis-inducing signals.[5] MAS are considered to be key components of this signaling pathway, capable of overcoming the hypoxanthine-induced meiotic arrest.[5]

Signaling Pathway of Meiosis Activation

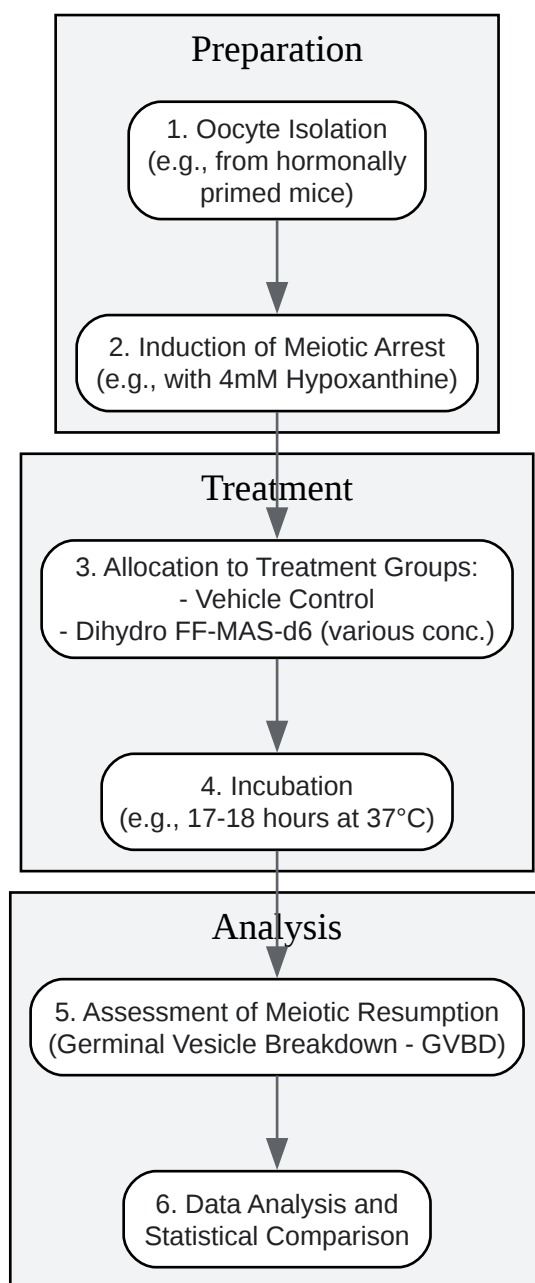
The following diagram illustrates the proposed signaling pathway for gonadotropin-induced meiosis resumption, highlighting the role of Meiosis Activating Sterols.

Caption: Signaling pathway of gonadotropin-induced oocyte meiosis resumption.

Experimental Protocols

General Workflow for Studying Dihydro FF-MAS-d6 in Oocyte Maturation

The following diagram outlines a typical experimental workflow for investigating the effects of **Dihydro FF-MAS-d6** on oocyte maturation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for oocyte maturation assay.

Detailed Methodologies

3.2.1. Oocyte Isolation and Culture

A detailed protocol for isolating and culturing mouse oocytes for maturation studies is described by Downs et al. (2001).^{[6][7]} Briefly, cumulus cell-enclosed oocytes are collected from the antral follicles of hormonally primed immature mice. To obtain denuded oocytes, the surrounding cumulus cells are removed by repeated pipetting. Oocytes are typically cultured in a bicarbonate-buffered minimum essential medium (MEM) supplemented with pyruvate and bovine serum albumin (BSA). Meiotic arrest is induced by the addition of hypoxanthine to the culture medium.

3.2.2. Sterol Preparation and Delivery

Due to the hydrophobic nature of sterols, proper solubilization is critical for in vitro experiments. One method involves dissolving the sterol in ethanol and then diluting it to the final concentration in the culture medium. It is important to note that the final ethanol concentration should be kept low to avoid non-specific effects on oocyte maturation. An alternative method of solubilization involves sonication.^{[6][7]}

3.2.3. Analysis of Sterols by Mass Spectrometry

High-performance liquid chromatography coupled with mass spectrometry (HPLC-MS) is a powerful technique for the identification and quantification of sterols in biological samples. A general method involves a modified Bligh/Dyer extraction of lipids from cells or tissues in the presence of deuterated sterol standards, which serve as internal standards for accurate quantification.^[8] The sterols are then separated by reverse-phase HPLC and detected by a mass spectrometer operating in the selected reaction monitoring (SRM) mode for high sensitivity and selectivity.^[8] Gas chromatography-mass spectrometry (GC-MS) can also be employed for sterol analysis.^[9]

3.2.4. Synthesis of Deuterated Sterols

While a specific protocol for the chemical synthesis of **Dihydro FF-MAS-d6** is not readily available in the public domain, the production of uniformly deuterated sterols can be achieved using metabolically engineered microorganisms, such as *Saccharomyces cerevisiae*.^{[10][11]} This involves culturing the microorganisms in a medium containing a deuterated carbon source. The deuterated sterols are then extracted and purified from the microbial biomass. Purification can be achieved using techniques like flash column chromatography and silylation followed by silver ion chromatography to separate sterols based on their degree of unsaturation.^[10]

Logical Relationships in Sterol Biosynthesis

The following diagram illustrates the position of Dihydro FF-MAS within the Kandutsch-Russell pathway and its relationship to other key sterol intermediates.



[Click to download full resolution via product page](#)

Caption: Position of Dihydro FF-MAS in the Kandutsch-Russell pathway.

Conclusion

Dihydro FF-MAS-d6 is a valuable tool for researchers investigating the intricate processes of cholesterol biosynthesis and oocyte maturation. Its deuterated nature makes it particularly useful as an internal standard in mass spectrometry-based studies, allowing for precise

quantification of its non-deuterated counterpart in biological samples. This technical guide provides a foundational understanding of **Dihydro FF-MAS-d6**, its biological significance, and the experimental approaches used to study its function. Further research into the specific molecular targets and downstream signaling events of meiosis-activating sterols will undoubtedly provide deeper insights into the regulation of female fertility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. avantiresearch.com [avantiresearch.com]
- 2. Dihydro FF-MAS-d6 powder Avanti Polar Lipids [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. Lanosterol 14 α -demethylase (CYP51)--a cholesterol biosynthetic enzyme involved in production of meiosis activating sterols in oocytes and testis--a minireview - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Role of meiosis activating sterols, MAS, in induced oocyte maturation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. academic.oup.com [academic.oup.com]
- 8. Extraction and analysis of sterols in biological matrices by high performance liquid chromatography electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. A comprehensive method for extraction and quantitative analysis of sterols and secosteroids from human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Deuterated squalene and sterols from modified *Saccharomyces cerevisiae* - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D3OB00754E [pubs.rsc.org]
- 11. Deuterated squalene and sterols from modified *Saccharomyces cerevisiae* - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]

- To cite this document: BenchChem. [Dihydro FF-MAS-d6 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15142901#dihydro-ff-mas-d6-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15142901#dihydro-ff-mas-d6-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com